

"Lewisite 2" health effects and long-term exposure risks

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Compound of Interest

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An In-depth Technical Guide on the Health Effects and Long-Term Exposure Risks of Lewisite

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Introduction

Lewisite (L) is an organoarsenic chemical warfare agent, classified as a vesicant or blister agent. It was developed for its potent ability to cause severe chemical burns to the skin, eyes, and respiratory tract.[1][2] While pure Lewisite-1 (L-1), or (E)-2-chlorovinylarsonous dichloride, is a colorless, odorless oily liquid, impure samples are typically yellow to brown with a distinct geranium-like odor.[1][3] The synthesis of Lewisite-1 also produces byproducts, including Lewisite-2 (bis(2-chloroethenyl)arsinous chloride, L-2) and Lewisite-3 (tris(2-chloroethenyl)arsine, L-3).[4] While L-1 is the predominant component, the toxicities of L-2 and L-3 are considered comparable.[4] Therefore, much of the available toxicological data refers to "Lewisite" as a mixture. This guide provides a comprehensive overview of the health effects,

mechanisms of toxicity, and long-term risks associated with Lewisite exposure, with the understanding that these findings are applicable to its components, including Lewisite-2.

Mechanism of Toxicity

The primary toxic action of Lewisite is attributed to its trivalent arsenic moiety, which readily reacts with sulfhydryl (-SH) groups in proteins and enzymes.[5] This binding inhibits critical cellular processes. Lewisite is a known suicide inhibitor of the E3 component of pyruvate dehydrogenase, a crucial enzyme in cellular respiration.[1] Its lipophilic nature allows for rapid penetration of skin and mucous membranes, leading to both localized and systemic effects.[3][6]

Recent research has elucidated several key signaling pathways involved in Lewisite-induced tissue damage:

- **Reactive Oxygen Species (ROS) Generation:** Exposure triggers a rapid increase in ROS, leading to significant oxidative stress. This is a primary upstream event that initiates downstream cellular damage pathways.[7][8]
- **Unfolded Protein Response (UPR):** Oxidative stress activates the UPR signaling pathway, a cellular stress response related to the endoplasmic reticulum. This involves the upregulation of key proteins such as GRP78, phospho-eIF2 α , ATF4, and CHOP, ultimately leading to apoptosis if the stress is not resolved.[7]
- **Inflammation:** Lewisite induces a potent inflammatory response characterized by the activation of pathways like NF- κ B and the release of pro-inflammatory cytokines and chemokines, including IL-1 β , COX2, CXCL1, and CXCL5.[7][9]
- **DNA Damage and Apoptosis:** Cutaneous exposure can lead to systemic effects, including acute kidney injury, by inducing DNA damage and activating the DNA Damage Response (DDR) pathway. This is marked by the phosphorylation of γ -H2A.X and checkpoint kinases. The apoptotic cascade is also initiated, evidenced by an increased ratio of pro-apoptotic proteins like BAX and cleaved caspase-3 to anti-apoptotic proteins like BCL2.[8]

Health Effects of Acute Exposure

The effects of Lewisite are rapid, with symptoms appearing almost immediately upon contact.
[10]

- **Dermal Effects:** Contact with skin causes immediate stinging, burning pain, and itching.[1] Erythema (redness) develops within minutes, followed by the formation of large, fluid-filled blisters (vesication) within approximately 12 hours.[1][10] Liquid Lewisite produces effects more rapidly than vapor.[1]
- **Ocular Effects:** The eyes are extremely sensitive to Lewisite. Exposure causes immediate and severe pain, intense irritation, tearing (lacrimation), and involuntary blinking (blepharospasm).[1][11] Swelling of the eyelids and surrounding tissues is common and can cause the eyes to swell shut.[1][10] Severe exposures can lead to corneal blistering, scarring, perforation of the globe, and permanent blindness.[1][11]
- **Respiratory Effects:** Inhalation is a primary route of exposure and causes immediate burning pain throughout the respiratory tract.[1] Symptoms include sneezing, coughing, laryngitis, shortness of breath (dyspnea), and nosebleeds.[1][12] High concentrations can lead to severe damage, including fatal pulmonary edema and pneumonitis.[1][12]
- **Systemic Effects:** Due to its rapid absorption, Lewisite can cause severe systemic toxicity. Sufficient absorption can lead to a condition known as "Lewisite shock," characterized by refractory hypotension (low blood pressure).[1] This is caused by damage to capillaries, which become leaky, leading to a loss of blood plasma volume (hypovolemia).[1][6] Other systemic effects include liver necrosis, kidney damage, diarrhea, weakness, and hypothermia.[1][6][12]

Long-Term Exposure Risks and Chronic Effects

Even a single acute exposure to Lewisite can result in significant long-term health consequences. Chronic exposure can lead to systemic arsenic poisoning.[1]

- **Chronic Respiratory Disease:** Severe inhalation exposure can result in the development of chronic conditions like bronchitis and chronic obstructive pulmonary disease (COPD).[1]
- **Permanent Ocular Damage:** Eye exposure can cause permanent visual impairment or blindness.[1] Chronic issues such as conjunctivitis, light aversion (photophobia), and double vision may persist.[1]

- **Carcinogenicity:** While Lewisite itself has not been definitively classified as a carcinogen by major agencies like IARC, its arsenic content is a significant concern.^{[1][13]} Inorganic arsenic is a known human carcinogen.^[6] There is a case report of a German soldier who developed Bowen's disease (an intradermal squamous cell carcinoma) at the site of a Lewisite burn 38 years after a single exposure.^[6] Workers in a Japanese factory producing both mustard gas and Lewisite showed a high mortality rate from respiratory and gastrointestinal cancers.^[14]
- **Dermatological Effects:** Chronic exposure can lead to persistent dermatitis and skin ulcers.^[1]
- **Reproductive and Developmental Effects:** Animal studies have not shown Lewisite to be teratogenic (cause birth defects) at doses that were not toxic to the mother.^{[14][15]} A two-generation study in rats found no adverse effects on reproductive performance or fertility.^[16] There is no evidence to suggest that Lewisite affects reproduction in humans.^[12]

Quantitative Toxicity Data

The following tables summarize key quantitative data from human and animal studies.

Table 1: Human Exposure Data

Exposure Type	Concentration / Dose	Effect	Reference
Vapor Inhalation	0.5 mg/L for 5 minutes	Potentially lethal	[6]
Vapor Inhalation	10 mg/m ³ for 15 minutes	Inflammation of eyes, swelling of eyelids	[4]
Vapor Inhalation	10 mg/m ³ for 30 minutes	Severe intoxication, incapacitation for weeks	[4]
Vapor Exposure	0.01 mg/L for 15 minutes	Eye inflammation, eyelid swelling	[6]
Dermal (Liquid)	3.5–14 µg	Erythema (redness)	[8]
Dermal (Liquid)	22–40 µg	Vesication (blistering)	[8]
Dermal (Liquid)	~10 mg/kg	Threshold for severe systemic effects	[6]
Dermal (Liquid)	2 mL (~37.6 mg/kg)	Potentially fatal within hours	[6]

Table 2: Animal Lethality Data

Species	Route	Value	Dose / Concentration	Reference
Dog	Inhalation	LC ₅₀	176 mg/m ³ (7.5 min)	[4]
Dog	Dermal	LD ₅₀	15 mg/kg	[4]
Dog	Subcutaneous	LD ₅₀	2 mg/kg	[4]
Mouse	Inhalation	LC ₅₀	200 mg/m ³ (10 min)	[4]
Rabbit	Intravenous	LD ₅₀	1.8 mg/kg	[4]
Rat	Oral (Gavage)	-	2.5 mg/kg (2/10 deaths)	[6]
Rabbit	Oral (Intubation)	-	1.0 mg/kg (6/8 deaths)	[6]

Table 3: Animal Non-Lethal and Reproductive/Developmental Data

Species	Study Type	Route	NOAEL*	Effect	Reference
Rat	Teratology	Gavage	1.5 mg/kg/day	No maternal or fetal effects	[6][15]
Rabbit	Teratology	Intubation	0.016 mg/kg/day	No observed adverse effect level	[5]
Rat	2-Generation Reproduction	Intragastric	>0.60 mg/kg/day	No adverse effect on reproduction	[16]
Rat	90-Day Subchronic	Gavage	<0.5 mg/kg	Deaths observed at 0.5 mg/kg and above	[6]

*NOAEL: No-Observed-Adverse-Effect Level

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of toxicological studies. Below are summaries of key experimental protocols cited in this guide.

Protocol 1: Murine Model of Cutaneous Lewisite Exposure for Kidney and Lung Injury

- Model: Ptch1+/-/SKH-1 hairless mice.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Agent Application: Lewisite, diluted in ethanol, is applied topically to a defined area on the dorsal skin of the mice. Doses typically range from 2.0 to 7.5 mg/kg body weight. Control animals receive the ethanol vehicle only.[\[9\]](#)[\[17\]](#)
- Time Course: Animals are typically observed for 24 hours post-exposure before being euthanized for tissue collection.[\[9\]](#)
- Endpoints & Assays:
 - Histology: Kidney and lung tissues are fixed in formalin, embedded in paraffin, sectioned, and stained with Hematoxylin and Eosin (H&E) to assess structural damage, inflammation, and cellular infiltration.[\[9\]](#)
 - Immunohistochemistry: Tissue sections are stained for specific markers, such as myeloperoxidase (MPO) for neutrophil infiltration or phosphorylated γ -H2A.X for DNA damage.[\[8\]](#)[\[9\]](#)
 - Biochemical Analysis: Serum is collected to measure markers of kidney injury, such as creatinine and neutrophil gelatinase-associated lipocalin (NGAL).[\[8\]](#)
 - Molecular Analysis: Lung and kidney tissues are homogenized for Western blot analysis to quantify protein expression (e.g., BAX, BCL2, cleaved caspase-3, ATG7) or for RT-qPCR to measure gene expression of cytokines (e.g., CXCL1, CXCL5).[\[8\]](#)[\[9\]](#)

- Bronchoalveolar Lavage (BAL): The lungs are lavaged with saline to collect BAL fluid. The fluid is analyzed for cell counts (neutrophils) and protein levels of cytokines and damage-associated molecular patterns (DAMPs) like HMGB1 via ELISA.[9][17]

Protocol 2: Rabbit Model of Ocular Lewisite Vapor Exposure

- Model: New Zealand White rabbits.[18][19]
- Exposure System: An automated, multi-animal exposure system is used to deliver a precise concentration of Lewisite vapor (e.g., 0.2 mg/L) to one eye of each rabbit for a defined duration (e.g., 2.5 to 10 minutes). The contralateral eye serves as an unexposed control.[19]
- Clinical Observation: Ocular injuries are assessed and scored at multiple time points post-exposure (e.g., 6 hours, and days 1, 3, 7, 14, 28, 56).[19]
- Endpoints & Assays:
 - Slit-lamp Biomicroscopy: Used to clinically evaluate and score various parameters of eye injury, including corneal opacity, neovascularization (new blood vessel growth), iris redness, and conjunctival swelling.[19]
 - Pachymetry: Measures corneal thickness as an indicator of edema.[19]
 - Metabolomics: At terminal time points, corneas are collected, and metabolites are extracted. Analysis is performed using UPLC-MS/MS and GC-MS to identify pathways affected by the exposure, such as inflammation, oxidative stress, and lipid metabolism.[20]

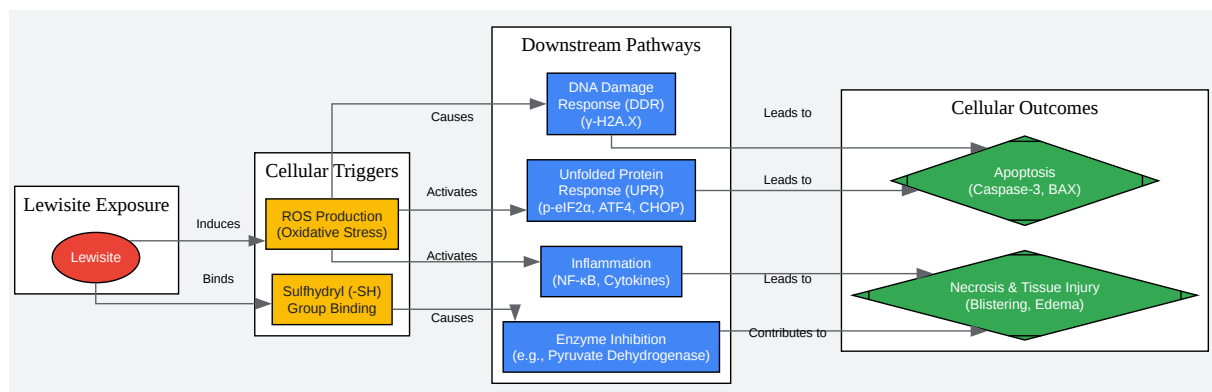
Protocol 3: Two-Generation Reproductive Toxicity Study in Rats

- Model: Sprague-Dawley rats.[16]
- Agent Administration: Lewisite, dissolved in sesame oil, is administered by intragastric intubation at doses of 0, 0.10, 0.25, or 0.60 mg/kg/day.[16]
- Dosing Schedule:

- F0 Generation (Parental): Males and females are dosed for 13 weeks prior to mating, during a 2-week mating period, and throughout gestation and lactation for females.
- F1 Generation: Selected offspring are dosed from weaning through adolescence, mating, gestation, and lactation to produce the F2 generation.[\[16\]](#)
- Endpoints & Assays:
 - Reproductive Performance: Parameters such as mating index, fertility index, gestation length, and litter size are recorded.[\[16\]](#)
 - Offspring Viability: Pup survival, body weight, and physical development are monitored.[\[16\]](#)
 - Pathology: At the end of the study, parent animals and selected offspring are euthanized. Reproductive organs (testes, ovaries, uterus, etc.) are weighed and examined for gross and microscopic lesions.[\[16\]](#)

Visualizations of Key Pathways and Workflows

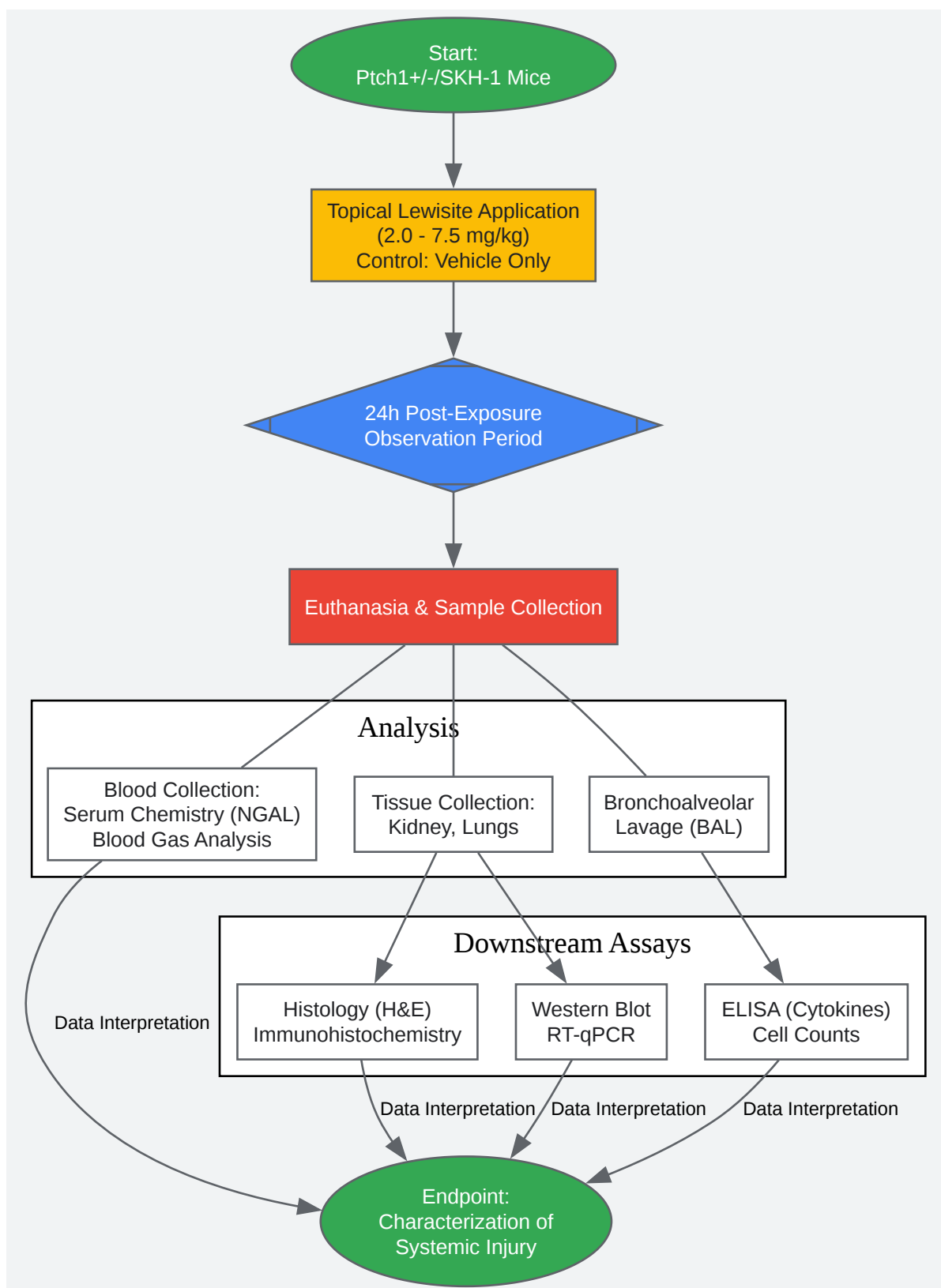
Signaling Pathway of Lewisite-Induced Cellular Damage



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Caption: Key signaling pathways activated by Lewisite exposure.

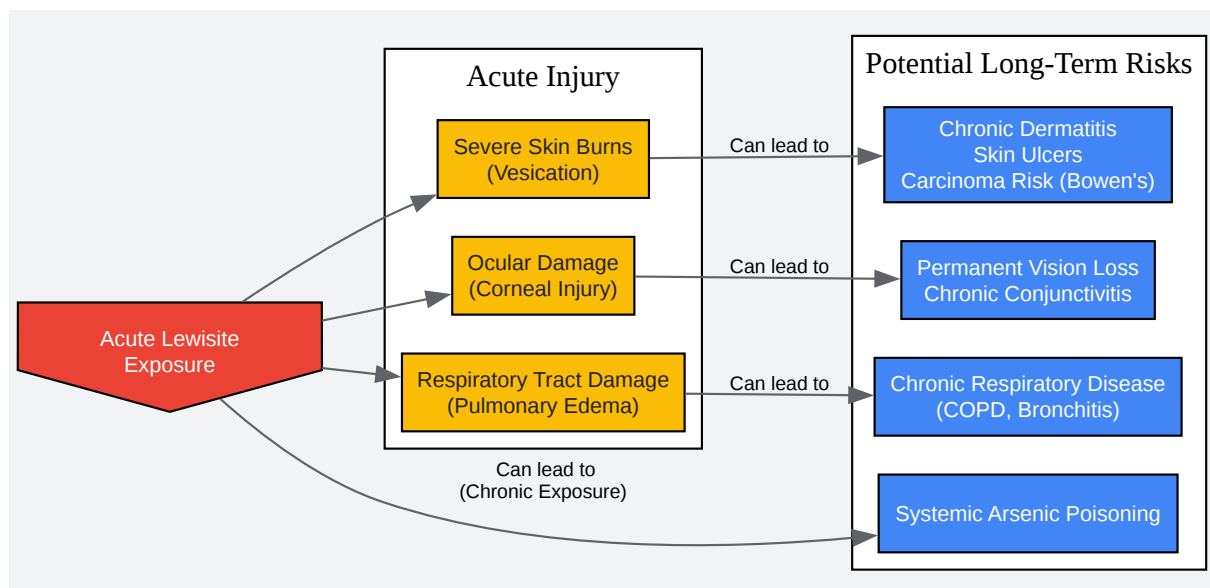
Experimental Workflow for Murine Cutaneous Exposure Model



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Caption: Workflow for assessing systemic injury after cutaneous Lewisite exposure.

Logical Relationship of Lewisite Exposure and Long-Term Risks



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Caption: Relationship between acute Lewisite injury and long-term health risks.

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